

Technical Monograph: 3-Chloro-4-fluorobenzoyl Chloride

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Compound of Interest

Compound Name: 3-Chloro-4-fluorobenzoyl chloride

CAS No.: 65055-17-6

Cat. No.: B1270819

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CAS: 65055-17-6 | Formula:

| Mol.^[1] Weight: 193.00 g/mol ^[1]^[2]

Executive Summary

3-Chloro-4-fluorobenzoyl chloride (CFBC) represents a critical "warhead" intermediate in modern medicinal chemistry.^[3] Unlike simple benzoyl chlorides, the specific substitution pattern—a fluorine at the para position and a chlorine at the meta position—confers unique electronic and steric properties that are highly prized in Fragment-Based Drug Discovery (FBDD). This scaffold is frequently employed to optimize metabolic stability by blocking P450-mediated oxidation at the para position while modulating lipophilicity (

) via the meta-chlorine.

This guide details the synthesis, reactivity, and application of CFBC, moving beyond basic properties to explore the mechanistic causality of its use in kinase inhibitor development and agrochemical synthesis.

Part 1: Molecular Architecture & Reactivity

The Electronic "Push-Pull" System

The reactivity of CFBC is defined by the interplay between the acyl chloride functionality and the halogenated aromatic ring.

- The Electrophilic Center: The carbonyl carbon is the site of nucleophilic attack.^[4] The halogen substituents on the ring significantly enhance this electrophilicity compared to unsubstituted benzoyl chloride.
- Inductive Effects (-I): Both the Chlorine (para-position) and Fluorine (meta-position) exert strong electron-withdrawing inductive effects. This pulls electron density away from the ring and, by extension, the carbonyl carbon, lowering the activation energy for nucleophilic attack by amines or alcohols.
- Steric Gating: The meta-chlorine atom provides a "steric gate." While it does not prevent reaction, it induces a specific conformational lock in the final amide products, often restricting rotation in a way that favors binding affinity in enzyme pockets (e.g., p38 MAP Kinase).

"Privileged Scaffold" Status

In drug design, the 3-chloro-4-fluoro motif is a bioisostere for other aromatic systems. The fluorine atom mimics hydrogen in size but blocks metabolic degradation (hydroxylation), extending the half-life (

) of the resulting drug candidate.

Part 2: Synthesis & Manufacturing Protocols

While industrial routes often involve the direct chlorination of 4-fluorobenzaldehyde, the laboratory standard for high-purity synthesis relies on the conversion of 3-chloro-4-fluorobenzoic acid using thionyl chloride (

).

Protocol: DMF-Catalyzed Acyl Chloride Formation

Objective: Synthesis of CFBC from 3-chloro-4-fluorobenzoic acid under anhydrous conditions.

Reagents:

- Substrate: 3-Chloro-4-fluorobenzoic acid (1.0 eq)
- Reagent: Thionyl Chloride (
) (1.5 – 2.0 eq)
- Catalyst: N,N-Dimethylformamide (DMF) (0.05 eq)
- Solvent: Toluene or Dichloromethane (DCM) (Optional; neat reaction is common)

Step-by-Step Methodology:

- Setup: Equip a 3-neck round-bottom flask with a magnetic stir bar, a reflux condenser, and a drying tube (
) or nitrogen inlet. Connect the condenser outlet to a caustic scrubber (NaOH trap) to neutralize evolved HCl and
gases.
- Charging: Charge the flask with 3-chloro-4-fluorobenzoic acid. If using solvent, add anhydrous Toluene now.
- Catalyst Addition: Add catalytic DMF. Note: DMF reacts with
to form the Vilsmeier-Haack reagent (chloroiminium ion), which is the active chlorinating species, significantly accelerating the reaction.
- Reagent Addition: Add
dropwise via an addition funnel at room temperature.
- Reflux: Heat the mixture to reflux (
if neat/toluene) for 3–5 hours.

- Monitoring: Monitor reaction progress by GC-MS or by quenching a distinct aliquot with methanol (forming the methyl ester) and checking via TLC/HPLC. The disappearance of the acid peak indicates completion.

- Workup: Distill off excess

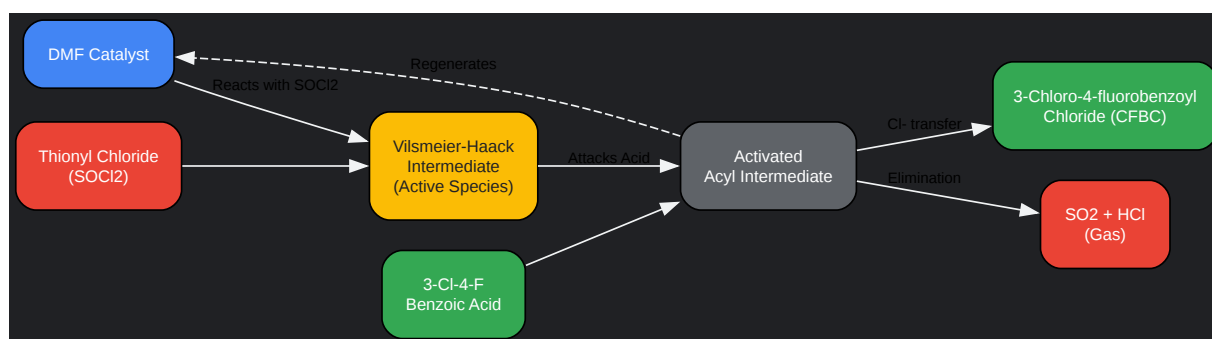
under reduced pressure. The residue is the crude acid chloride.[5]

- Purification: Purify via vacuum distillation (approx.

at 15 mmHg) to yield a clear, colorless to pale yellow liquid.

Mechanistic Visualization

The following diagram illustrates the catalytic cycle involving DMF, which lowers the energy barrier for the chlorination.



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Figure 1: The DMF-catalyzed conversion of carboxylic acid to acid chloride.[6] The regeneration of DMF makes this process highly atom-efficient regarding the catalyst.

Part 3: Application in Drug Design (Case Study)

The primary utility of CFBC is as an acylating agent to introduce the 3-chloro-4-fluorophenyl moiety into kinase inhibitors.

Case Study: p38 MAP Kinase Inhibitors

Inhibitors of p38 Mitogen-Activated Protein Kinase are investigated for anti-inflammatory efficacy (e.g., in rheumatoid arthritis). The synthesis of imidazo[1,2-b]pyridazine-based inhibitors often utilizes CFBC.

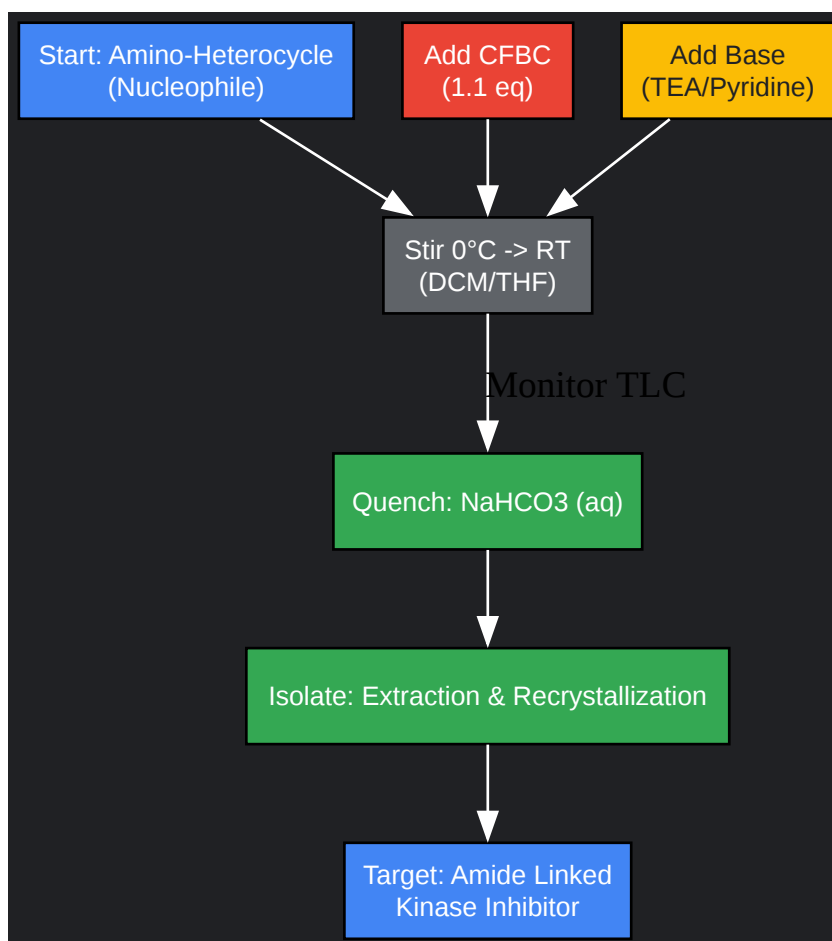
Reaction Workflow:

- Nucleophile: An amino-functionalized heterocycle (e.g., aminopyridazine derivative).
- Electrophile: **3-Chloro-4-fluorobenzoyl chloride**.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- Base: Pyridine or Triethylamine (TEA) to scavenge HCl.
- Outcome: Formation of a stable amide bond.[\[4\]](#)

Why this Scaffold?

- Metabolic Stability: The 4-Fluoro group blocks metabolic oxidation at the para-position.
- Hydrophobic Pocket Filling: The 3-Chloro group occupies a specific hydrophobic pocket in the ATP-binding site of the kinase, improving values compared to the non-chlorinated analog.

Experimental Workflow: Amide Coupling



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Figure 2: Standard operating procedure for coupling CFBC with amine-bearing pharmacophores.

Part 4: Handling, Safety & Specifications

Physical Properties & Specifications

Property	Value	Note
CAS Number	65055-17-6	Specific to the acid chloride
Appearance	Clear, colorless to pale yellow liquid	Darkens upon hydrolysis
Boiling Point	(atm) / (15 mmHg)	Distillable under vacuum
Density		Denser than water
Flash Point		Combustible
Solubility	Soluble in DCM, THF, Toluene	Reacts violently with water/alcohols

Safety & Stability Profile

- Hydrolysis Hazard: CFBC reacts rapidly with moisture to release Hydrochloric Acid (HCl) and revert to 3-chloro-4-fluorobenzoic acid.
 - Protocol: Always handle under an inert atmosphere (N₂ or Ar). Store in tightly sealed containers with septum caps.
- Corrosivity: Categorized as Skin Corr.[1] 1B. Causes severe skin burns and eye damage.[1]
 - PPE: Neoprene gloves, chemical splash goggles, and a face shield are mandatory.
- Lachrymator: The compound is a potent lachrymator (tear gas effect). All transfers must occur within a functioning fume hood.

Analytical Validation

- GC-MS: Ideal for purity checks. Look for the molecular ion peak (M⁺) at 192/194 (due to Cl isotopes).

- Derivatization: To analyze via HPLC, quench a sample in excess methanol to form Methyl 3-chloro-4-fluorobenzoate. Analyze the ester to prevent column damage from the acid chloride.

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